

# Comparative Guide to VJ115 and Other Cytoskeleton-Remodeling Agents

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## Compound of Interest

Compound Name: VJ115

Cat. No.: B1683066

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This guide provides a comparative analysis of **VJ115**, a novel antiangiogenic agent, and other well-characterized compounds that modulate the cytoskeleton. The information presented is intended to assist researchers in evaluating the potential of **VJ115** in the context of existing cytoskeleton-targeting drugs.

## Introduction to VJ115

**VJ115** is a small molecule inhibitor of the NADH oxidase ENOX1.<sup>[1][2][3]</sup> Inhibition of ENOX1 by **VJ115** has been shown to impact the expression of key proteins involved in cytoskeletal organization, leading to downstream effects on angiogenesis and tumor growth.<sup>[1][3]</sup> This guide will compare the effects of **VJ115** on cytoskeleton-remodeling proteins with those of established microtubule and actin-targeting agents.

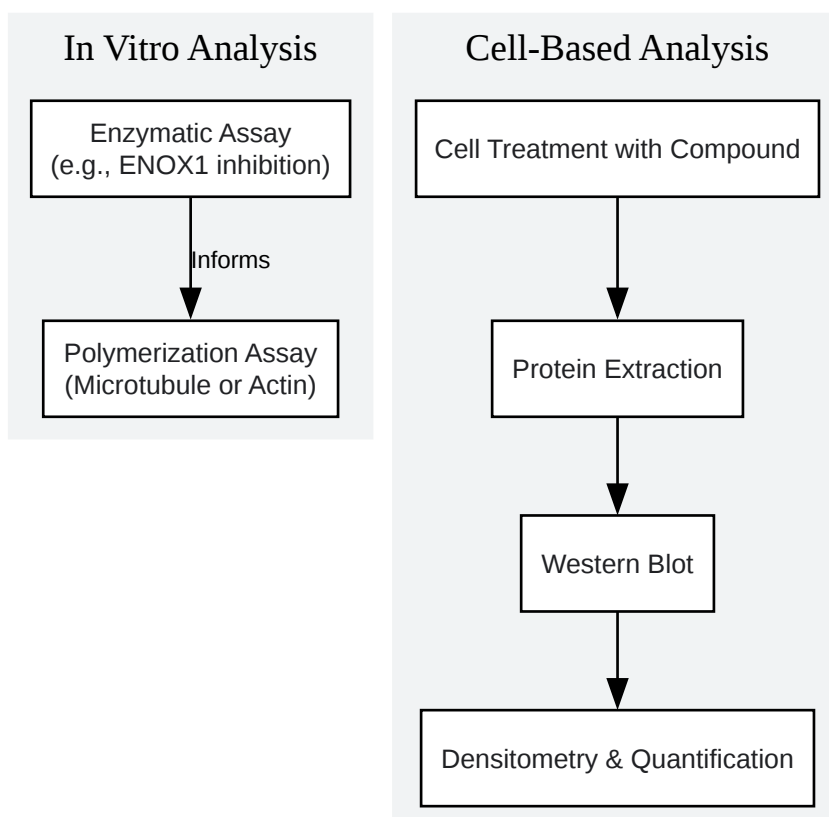
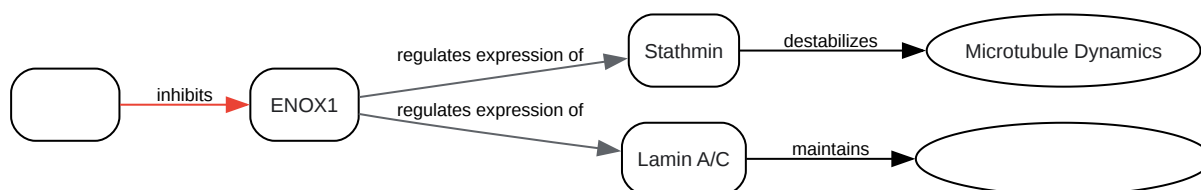
## Quantitative Comparison of Bioactivity

The following table summarizes the key quantitative data for **VJ115** and selected alternative cytoskeleton-remodeling agents. This data is essential for comparing the potency and mechanisms of these compounds.

| Compound       | Target(s)        | Effect on Cytoskeleton                              | Quantitative Data   | Cell Line/System                 |
|----------------|------------------|---|---|----------------------------------|
| VJ115          | ENOX1            | Downregulation of stathmin and lamin A/C expression | IC50 (ENOX1 inhibition): 10 $\mu$ M   | Endothelial cells                |
| Paclitaxel     | $\beta$ -tubulin | Microtubule stabilization                           | IC50 (50% microtubule stabilization): 16.3 $\pm$ 9.0 nM - 246.9 $\pm$ 83.9 nM | MCF-7, MCF-10A, MDA-MB-231 cells |
| Colchicine     | Tubulin          | Microtubule depolymerization                        | Cellular Kb: 80 nM  | HeLa cells                       |
| Cytochalasin D | Actin            | Inhibition of actin polymerization                  | IC50 (Actin polymerization inhibition): 25 nM                                 | in vitro                         |
| Epothilone B   | $\beta$ -tubulin | Microtubule stabilization                           | Ki ( $\alpha\beta$ -tubulin binding): 0.71 $\mu$ M                            | in vitro                         |

## Signaling Pathway of VJ115

The diagram below illustrates the proposed signaling pathway for **VJ115**'s effect on cytoskeleton-remodeling proteins. **VJ115** inhibits the enzymatic activity of ENOX1, which in turn leads to a decrease in the expression of stathmin and lamin A/C, proteins crucial for microtubule and nuclear cytoskeleton integrity, respectively.



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## References

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